

# Application Notes and Protocols for Enhancing Blood Fingerprints with Acid Violet 17

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## Compound of Interest

Compound Name: Acid Violet 17

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These application notes provide a detailed protocol for the enhancement of latent fingerprints in blood using **Acid Violet 17**, a protein dye that stains the protein constituents of blood, rendering the prints visible as a purple-colored impression.<sup>[1][2]</sup> This method is effective on a variety of surfaces, including porous, semi-porous, and non-porous materials.<sup>[1][3]</sup>

## Data Presentation

The following table summarizes the composition of the solutions required for the **Acid Violet 17** enhancement process.

Solution	Component	Quantity (per 1000 ml of solution)	Reference
Blood Fixative	5-Sulfosalicylic acid, dihydrate	20-23 grams	[3]
Demineralized or distilled water	1000 ml	[3]	
Acid Violet 17 Staining Solution	Acid Violet 17 powder	1 gram	[1][3]
Acetic acid (glacial, 99%)	50 ml	[1][3]	
Ethanol (98% or higher)	250 ml	[1][3]	
Demineralized or distilled water	700 ml	[1][3]	
Washing/Destaining Solution	Acetic acid (glacial, 99%)	50 ml	[3]
Ethanol (98% or higher)	250 ml	[3]	
Demineralized or distilled water	700 ml	[3]	

## Experimental Protocols

### 1. Preparation of Solutions

- **Blood Fixative (2% 5-Sulfosalicylic acid):** Dissolve 20-23 grams of 5-sulfosalicylic acid dihydrate in 1000 ml of demineralized or distilled water.[3] Mix until the crystals are fully dissolved. A magnetic stirrer can be used to facilitate this process.
- **Acid Violet 17 Staining Solution:** In an Erlenmeyer flask, add 700 ml of demineralized or distilled water. Add 1 gram of **Acid Violet 17** powder and mix until fully dissolved. The solution will be intensely colored, making visual confirmation of dissolution difficult, so allow

sufficient mixing time.[3] Subsequently, add 250 ml of ethanol and 50 ml of glacial acetic acid.[1][3]

- Washing/Destaining Solution: Combine 700 ml of demineralized or distilled water, 250 ml of ethanol, and 50 ml of glacial acetic acid.[3] This solution has the same composition as the staining solution, excluding the dye.

## 2. Fingerprint Fixation

Before applying the staining solution, it is crucial to fix the blood proteins to the surface to prevent the print from running and losing detail.[1][3]

- Apply the 2% sulfosalicylic acid fixative solution to the area of interest. This can be done using a wash bottle or by immersing the item.
- For delicate prints, a recommended method involves using absorbent paper (e.g., filter paper).[3] Saturate a piece of absorbent paper, sized to cover the print, with the fixative solution. Carefully place the wet paper over the print and leave it for approximately 5 minutes.[2]

## 3. Staining Procedure

- Once the print is fixed, apply the **Acid Violet 17** staining solution. This can be done by immersion, spraying, or using a disposable pipette for smaller areas.[1][3]
- Allow the staining solution to remain in contact with the print for 1 to 3 minutes.[1]

## 4. Rinsing and Destaining

- After the staining period, rinse the item with the washing/destaining solution to remove excess dye from the background.[2] The rinsing process is subjective and should continue until the background is sufficiently clear to provide good contrast with the stained print.[2]
- Finally, rinse the item with water and allow it to air dry.[4]

## 5. Visualization and Documentation

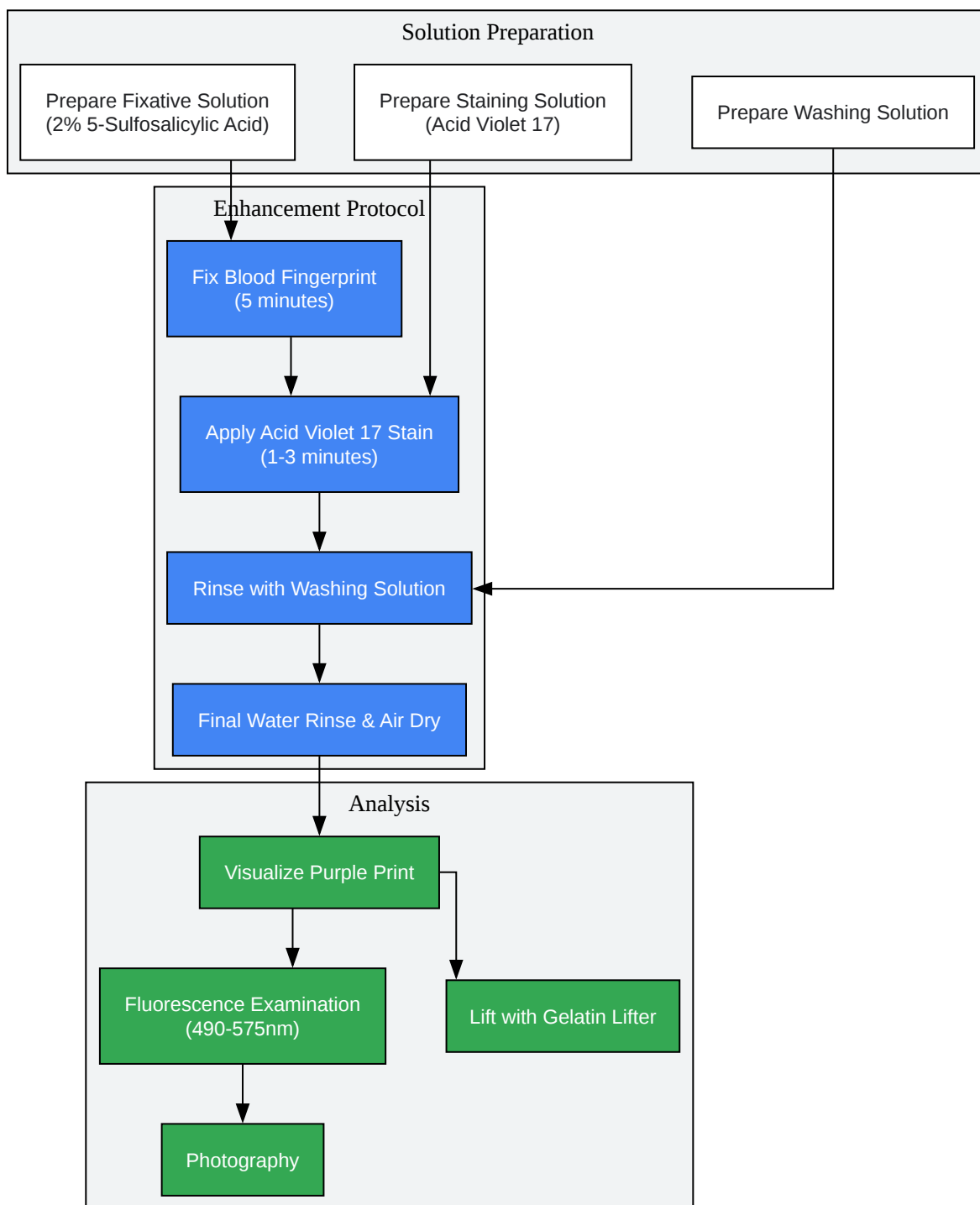
- The developed fingerprints will appear as a purple color.[1][2]

- For enhanced visualization, especially on dark or multi-colored surfaces, the stained prints can be observed under a forensic light source. **Acid Violet 17** fluoresces under green light (approximately 490 – 575 nm), and viewing with red goggles can improve contrast.[4][5]
- The developed prints should be documented using 1:1 photography.[4]

## 6. Lifting

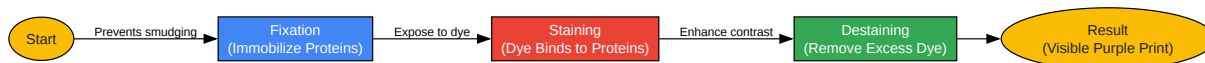
For further analysis or preservation, the stained prints can be lifted after they are completely dry. White gelatin lifters are suitable for this purpose. The lifter should be left on the print for an extended period, around 15 minutes, to ensure a good transfer.[3]

## Mandatory Visualization



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Caption: Experimental workflow for enhancing blood fingerprints with **Acid Violet 17**.



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Caption: Logical relationship of key steps in the **Acid Violet 17** protocol.

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